

Best practices for long-term storage of PR-619.

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Compound of Interest

Compound Name: DX-619
CAS No.: 431058-65-0
Cat. No.: B1241561

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PR-619 Technical Support Center

This technical support center provides best practices, troubleshooting guides, and frequently asked questions for the long-term storage and effective use of PR-619, a broad-spectrum deubiquitinase (DUB) inhibitor.

Best Practices for Long-Term Storage of PR-619

Proper storage of PR-619 is critical to maintain its stability and efficacy for long-term use in research.

Lyophilized Powder

For optimal long-term stability, the lyophilized powder of PR-619 should be stored at -20°C and kept desiccated.[1] Under these conditions, the compound is stable for at least three to four years.[2][3] While it is shipped at room temperature, it is expected to be stable for the duration of shipping and normal handling; upon receipt, it should be stored at -20°C as recommended. [4][5]

Reconstituted Solutions

Once PR-619 is reconstituted in a solvent such as DMSO, it is crucial to aliquot the stock solution into single-use volumes to avoid repeated freeze-thaw cycles.[1][4] These aliquots should be stored in tightly sealed vials.[4][6] The stability of the reconstituted solution depends on the storage temperature.

Data Presentation

Table 1: Recommended Storage Conditions and Stability of PR-619

Form	Storage Temperature	Recommended Duration	Notes
Lyophilized Powder	-20°C, Desiccated	Up to 4 years	Stable for up to 3 years.[4][7] Stability of ≥ 4 years has been reported.[3]
Solution in DMSO	-20°C	Up to 1 month	Use within one month to prevent loss of potency.[1][4]
Solution in DMSO	-80°C	Up to 1 year	For longer-term storage of the stock solution.[2]

Table 2: Solubility of PR-619

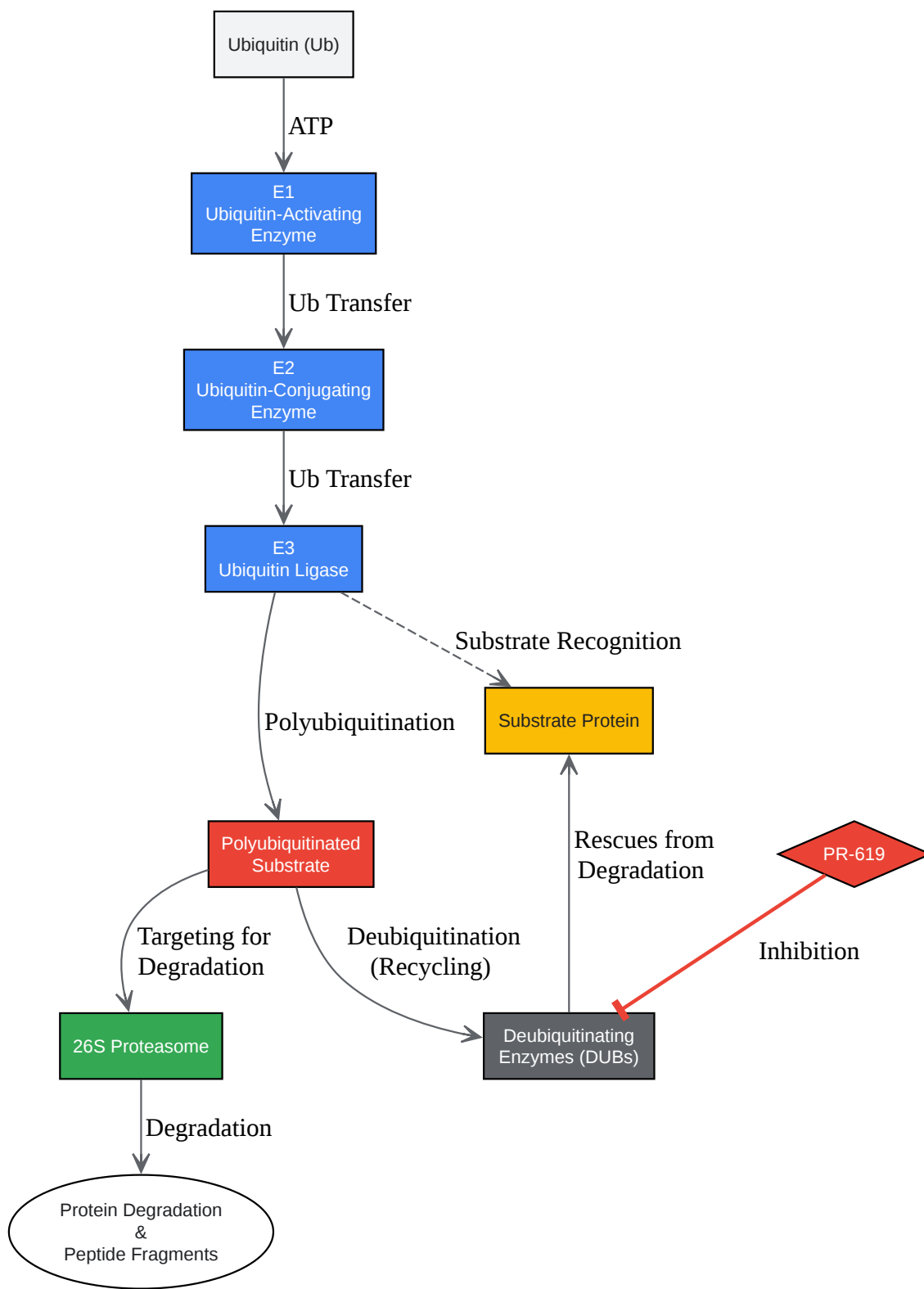
Solvent	Concentration
DMSO	≥ 11.15 mg/mL[8]
Soluble to 10 mM[9]	
20 mg/ml[3]	
DMF	10 mg/ml[3]
Water	Insoluble[8]
Ethanol	Insoluble[8]

Experimental Protocols

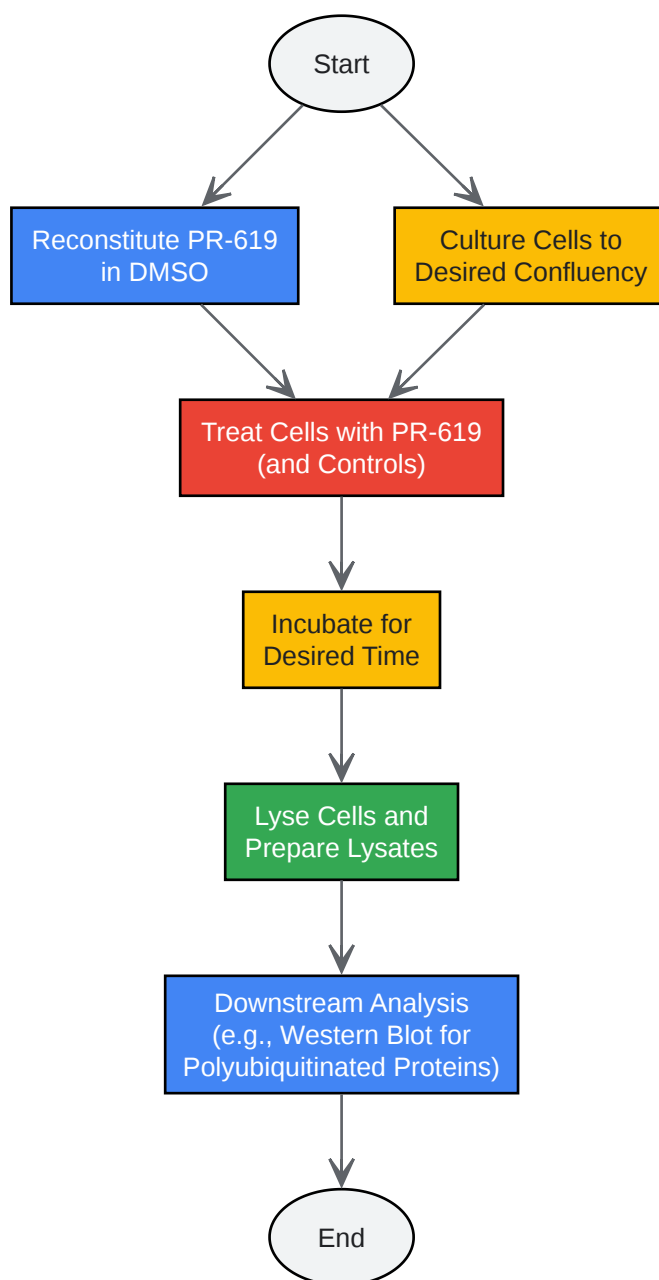
Protocol: Preparation of PR-619 Stock Solution

- Before opening, bring the vial of lyophilized PR-619 to room temperature.
- To prepare a 10 mM stock solution, reconstitute 1 mg of the powder in 0.45 mL of fresh, anhydrous DMSO.[1]
- If complete solubilization is not achieved, gently warm the tube at 37°C for 10 minutes and/or sonicate for a short period.[8]
- Aliquot the stock solution into smaller, single-use volumes in tightly sealed vials.
- Store the aliquots at -20°C for short-term use (up to 1 month) or at -80°C for long-term storage (up to 1 year).[2]

Mandatory Visualization



PR-619 Mechanism of Action



Experimental Workflow for PR-619 Treatment

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